Application Notes and Protocols: Rutin Nanoparticle Formulation for Drug Delivery

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Compound of Interest

Compound Name:	*Rutin sulfate*
CAS No.:	*12768-44-4*
Cat. No.:	*B077020*

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Introduction

Rutin, a naturally occurring flavonoid glycoside, has garnered significant interest in the pharmaceutical and biomedical fields due to its wide array of biological activities, including antioxidant, anti-inflammatory, anticancer, and neuroprotective effects.[1][2] Despite its therapeutic potential, the clinical application of rutin is often hampered by its poor aqueous solubility, low bioavailability, and rapid metabolism.[1][2] To overcome these limitations, encapsulation of rutin into nanoparticle-based drug delivery systems has emerged as a promising strategy. These nanoformulations can enhance the solubility and stability of rutin, improve its pharmacokinetic profile, and enable targeted delivery to specific tissues or cells.

This document provides detailed application notes and protocols for the formulation, characterization, and application of rutin nanoparticles for drug delivery. While the user initially inquired about "**rutin sulfate**" nanoparticles, a comprehensive literature search revealed a lack of specific information on "**rutin sulfate**" as a distinct nanoparticle formulation. Therefore, these notes focus on "rutin" nanoparticles, with the understanding that the principles and protocols

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described herein can be adapted for modified forms of rutin, such as its sulfated derivatives, to potentially enhance its therapeutic efficacy.

Data Presentation: Physicochemical Properties of Rutin Nanoparticles

The following tables summarize quantitative data from various studies on rutin nanoparticle formulations, providing a comparative overview of their key physicochemical characteristics.

Table 1: Particle Size and Zeta Potential of Rutin Nanoparticles

Formulation Method	Polymer/Lipid	Particle Size (nm)	Zeta Potential (mV)	Reference
Solvent Evaporation	Chitosan	80.71	-20.6	[1]
Ionic Gelation	Chitosan-Alginate	168.4 ± 11.23	-24.7 ± 1.5	[3]
Solvent Emulsification/Diffusion	Solid Lipid (Phospholipon 80H®)	40 - 60	-23 to -20	[4][5]
Antisolvent Precipitation	Zein-Carboxymethyl Starch	196.47	-	[6]
Nanoprecipitation	Hyaluronic Acid-based	209 ± 5	-30 ± 0.5	[7]
Green Synthesis	Dextran Selenium	177.1 ± 1.01	+26.07 ± 0.87	[8]

Table 2: Encapsulation Efficiency, Drug Loading, and In Vitro Release of Rutin Nanoparticles

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Formulation Method	Polymer/Lipid	Encapsulation Efficiency (%)	Drug Loading (%)	In Vitro Release Profile	Reference
Solvent Evaporation	Chitosan	83.6	95	94.75% in 330 min	[1][9]
Ionic Gelation	Chitosan-Alginate	91.23 ± 1.1	-	88.89 ± 2.9% in 24 h	[3]
Solvent Emulsification/Diffusion	Solid Lipid (Phospholipon 80H®)	~90 (for 5% theoretical amount)	-	~50% in 72 h	[4]
Antisolvent Precipitation	Zein-Carboxymethyl Starch	73.5	-	-	[6]
Nanoprecipitation	Hyaluronic Acid-based	45 ± 1	-	Sustained release over 96 h	[7]
Green Synthesis	Dextran Selenium	92 ± 1.13	-	91.03% over 72 h	[8]

Experimental Protocols

This section provides detailed methodologies for the synthesis and characterization of rutin nanoparticles.

Protocol 1: Preparation of Rutin-Loaded Chitosan Nanoparticles by Solvent Evaporation[1][9]

Objective: To prepare rutin-loaded chitosan nanoparticles using the solvent evaporation technique.

Materials:

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- Rutin
- Chitosan
- Acetic acid
- Ethanol (70%)
- Phosphate buffer (pH 6.8)
- Deionized water

Equipment:

- Magnetic stirrer
- Homogenizer (e.g., Ultra-Turrax)
- Centrifuge
- Freeze-dryer
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Chitosan Solution: Dissolve chitosan (e.g., 2 mg/mL) in a 3% (w/v) acetic acid solution. Stir the solution overnight at room temperature to ensure complete dissolution.[9]
- Preparation of Rutin Solution: Dissolve a specific amount of rutin in 70% ethanol.
- Formation of Nanoparticles: Add the rutin solution to the chitosan solution and stir for 30 minutes.[9]
- Homogenization: Homogenize the mixture at high speed (e.g., 11,000 rpm) for a specified time (e.g., 7 minutes).[5]
- Solvent Evaporation: Stir the resulting emulsion at room temperature to allow the organic solvent to evaporate, leading to the formation of nanoparticles.

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- Purification: Centrifuge the nanoparticle suspension at a high speed (e.g., 12,000 g) for 10 minutes to separate the nanoparticles from the supernatant.[10]
- Washing: Resuspend the nanoparticle pellet in deionized water and centrifuge again. Repeat this washing step to remove any unentrapped rutin and residual solvent.
- Lyophilization: Freeze-dry the purified nanoparticle pellet to obtain a powder for long-term storage and characterization.

Protocol 2: Preparation of Rutin-Loaded Solid Lipid Nanoparticles (SLNs) by Solvent Emulsification/Diffusion[4][5]

Objective: To prepare rutin-loaded solid lipid nanoparticles using the solvent emulsification/diffusion method.

Materials:

- Rutin
- Solid lipid (e.g., Phospholipon 80H®)
- Surfactant (e.g., Polysorbate 80/Tween 80)
- Ethanol
- Acetone
- Deionized water

Equipment:

- Magnetic stirrer with heating plate
- High-speed homogenizer (e.g., Ultra-Turrax)
- Ultrasonicator

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- Centrifuge

Procedure:

- Preparation of Lipid Phase: Dissolve the solid lipid (e.g., 100 mg Phospholipon® 80H) and rutin in a mixture of ethanol and acetone (e.g., 2.5 mL of 2:1 v/v). Heat the solution to a temperature slightly above the melting point of the lipid (e.g., >60 °C).[5]
- Preparation of Aqueous Phase: Dissolve the surfactant (e.g., 365 mg Tween 80) in deionized water (e.g., 22.5 mL) and heat to the same temperature as the lipid phase.[5]
- Emulsification: Add the lipid phase dropwise to the aqueous phase under high-speed homogenization (e.g., 11,000 rpm) for a specific duration (e.g., 7 minutes).[5]
- Nanoparticle Formation: Quickly disperse the resulting emulsion in cold deionized water under stirring. The rapid cooling and diffusion of the organic solvent lead to the precipitation of the lipid and the formation of SLNs.
- Purification: Centrifuge the SLN suspension to separate the nanoparticles from the aqueous phase.
- Washing and Storage: Wash the SLN pellet with deionized water and store as a suspension or lyophilize for long-term stability.

Protocol 3: Characterization of Rutin Nanoparticles

Objective: To determine the physicochemical properties of the prepared rutin nanoparticles.

A. Particle Size and Zeta Potential Analysis:

- Resuspend the nanoparticle powder in deionized water.
- Analyze the suspension using a Dynamic Light Scattering (DLS) instrument (e.g., Zeta Sizer) to determine the average particle size, polydispersity index (PDI), and zeta potential.[9]

B. Surface Morphology:

- Mount a drop of the nanoparticle suspension on an aluminum stub and allow it to dry.

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- Coat the sample with a thin layer of gold using a sputter coater.
- Visualize the shape and surface morphology of the nanoparticles using a Scanning Electron Microscope (SEM).[9]

C. Encapsulation Efficiency and Drug Loading:

- Centrifuge a known amount of the nanoparticle suspension to separate the nanoparticles from the supernatant.
- Carefully collect the supernatant containing the unentrapped rutin.
- Measure the concentration of rutin in the supernatant using a UV-Vis spectrophotometer at its maximum absorbance wavelength (around 257 nm).[9]
- Calculate the Encapsulation Efficiency (EE%) and Drug Loading (DL%) using the following formulas:
  - EE (%) = [(Total amount of rutin - Amount of free rutin in supernatant) / Total amount of rutin] x 100
  - DL (%) = [(Total amount of rutin - Amount of free rutin in supernatant) / Weight of nanoparticles] x 100

D. In Vitro Drug Release Study:

- Disperse a known amount of rutin-loaded nanoparticles in a release medium (e.g., phosphate buffer pH 6.8 or 7.4).[1][5]
- Place the dispersion in a dialysis bag with a specific molecular weight cut-off.
- Immerse the dialysis bag in a larger volume of the release medium maintained at 37°C with constant stirring.
- At predetermined time intervals, withdraw aliquots of the release medium and replace with an equal volume of fresh medium to maintain sink conditions.

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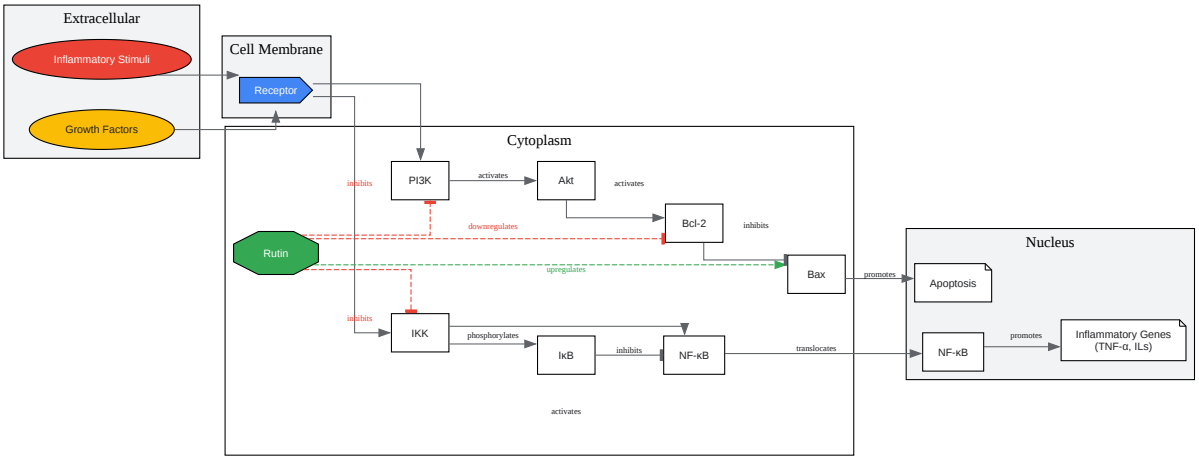
- Analyze the concentration of rutin in the withdrawn samples using a UV-Vis spectrophotometer.
- Plot the cumulative percentage of drug released against time to obtain the in vitro release profile.

Visualization of Cellular Mechanisms

The therapeutic effects of rutin are attributed to its ability to modulate various intracellular signaling pathways. The following diagrams, generated using Graphviz (DOT language), illustrate some of the key pathways targeted by rutin.

Diagram 1: Rutin's Modulation of Inflammatory and Apoptotic Pathways

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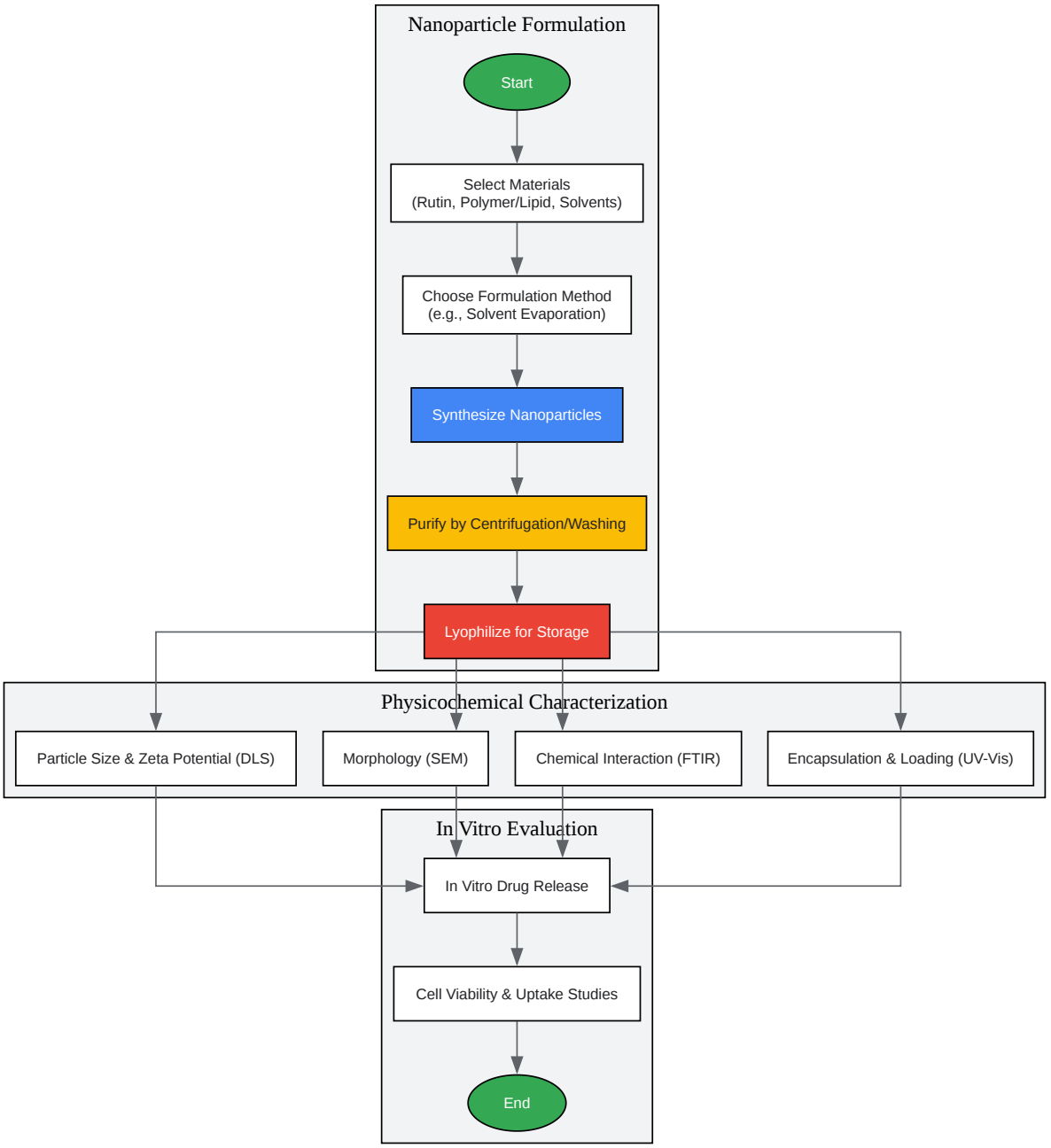


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Caption: Rutin's mechanism of action in inflammation and apoptosis.

Diagram 2: Experimental Workflow for Rutin Nanoparticle Formulation and Characterization

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Caption: Workflow for rutin nanoparticle synthesis and evaluation.

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Conclusion

The formulation of rutin into nanoparticles presents a highly effective strategy to overcome its inherent limitations of poor solubility and bioavailability. This document provides a foundational guide for researchers to prepare, characterize, and evaluate rutin-loaded nanoparticles for various drug delivery applications. The provided protocols and data tables serve as a starting point for optimizing nanoparticle formulations to achieve desired therapeutic outcomes. Further research into the in vivo efficacy and safety of these nanoformulations is crucial for their successful translation into clinical practice.

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